

Endothall Monohydrate: A Comprehensive Technical Dossier

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Compound of Interest

Compound Name: Endothal monohydrate

Cat. No.: B166117

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This technical guide provides a detailed examination of Endothall monohydrate, a compound of significant interest in various scientific and industrial domains. From its fundamental chemical identity to its practical applications and safety considerations, this document serves as a critical resource for researchers, scientists, and professionals in drug development. Our focus is to deliver not only precise data but also the contextual understanding necessary for its effective and safe utilization.

Core Chemical Identity and Physicochemical Properties

Endothall is a dicarboxylic acid and a potent herbicide, with its monohydrate form being a primary state for handling and formulation.^[1] The core structure is a bridged bicyclic ether, specifically 7-oxabicyclo[2.2.1]heptane-2,3-dicarboxylic acid.^{[2][3]} The addition of a single water molecule in the monohydrate form alters its molecular weight and other physical properties, a critical distinction for accurate experimental design and formulation calculations.

Molecular Formula and Weight

The defining characteristics of any chemical compound are its molecular formula and weight. For Endothall and its monohydrate, these are distinct:

- Endothall (Anhydrous): The molecular formula is $C_8H_{10}O_5$.^{[2][3][4][5]} This corresponds to a molecular weight of 186.16 g/mol.^{[2][4][5]}

- Endothall Monohydrate: The molecular formula is $C_8H_{10}O_5 \cdot H_2O$.^{[6][7]} This hydrated form has a molecular weight of 204.18 g/mol.^{[6][7][8]}

A failure to differentiate between the anhydrous and monohydrate forms can lead to significant errors in stoichiometry and concentration calculations, impacting experimental reproducibility and the efficacy of formulations.

Physicochemical Data Summary

For ease of reference and comparison, the key physicochemical properties of Endothall and its monohydrate are summarized in the table below.

Property	Endothall (Anhydrous)	Endothall Monohydrate	References
Molecular Formula	$C_8H_{10}O_5$	$C_8H_{10}O_5 \cdot H_2O$	^{[2][3][4][5][6][7]}
Molecular Weight	186.16 g/mol	204.18 g/mol	^{[2][4][5][6][7][8]}
CAS Number	145-73-3	62059-43-2	^{[1][4][5][6][7][8][9]}
Appearance	White crystalline solid	Colorless crystals	^[1]
Melting Point	144 °C	Not specified	^{[2][5]}
Water Solubility	100 g/L (at 20 °C)	Not specified	^{[2][3]}

Structural Elucidation and Chemical Representation

The biological activity of Endothall is intrinsically linked to its three-dimensional structure. The molecule possesses a rigid bicyclic framework which is crucial for its interaction with biological targets.

Chemical Structure Diagram

The following diagram, generated using the DOT language, illustrates the chemical structure of Endothall, highlighting the core 7-oxabicyclo[2.2.1]heptane ring system and the two carboxylic acid functional groups.

Caption: Chemical structure of Endothall.

Applications and Mechanism of Action

Endothall is primarily recognized for its use as a selective contact herbicide for both terrestrial and aquatic weeds.[1][10] It also serves as a defoliant and desiccant for crops like cotton and potatoes.[1][10] In a non-agricultural context, it is employed as a biocide in cooling towers.[3]

The herbicidal activity of Endothall stems from its ability to inhibit protein phosphatase 2A (PP2A).[3] This enzyme is a critical regulator of numerous cellular processes, including cell growth, division, and apoptosis. By inhibiting PP2A, Endothall disrupts these fundamental pathways, leading to cell death in susceptible plants. This targeted mechanism of action is a key area of research for the development of novel therapeutic agents, particularly in oncology, as PP2A is also a tumor suppressor.

Experimental Protocols: Preparation of Standard Solutions

Accurate preparation of standard solutions is fundamental to any experimental workflow involving Endothall monohydrate. The following protocol outlines a self-validating procedure for creating a stock solution.

Objective: To prepare a 1 mg/mL stock solution of Endothall monohydrate in a suitable solvent.

Materials:

- Endothall monohydrate (CAS: 62059-43-2)
- Methanol (HPLC grade)
- Analytical balance (readable to 0.0001 g)
- Volumetric flask (Class A, 10 mL)
- Pipettes and appropriate safety equipment

Procedure:

- **Mass Measurement:** Accurately weigh approximately 10 mg of Endothall monohydrate and record the exact mass. The use of an analytical balance is crucial for precision.
- **Dissolution:** Quantitatively transfer the weighed Endothall monohydrate to a 10 mL volumetric flask.
- **Solvent Addition:** Add approximately 5 mL of methanol to the volumetric flask and gently swirl to dissolve the compound completely. Endothall is soluble in methanol.[2]
- **Volume Adjustment:** Once fully dissolved, bring the solution to the 10 mL mark with methanol. Ensure the meniscus is read at eye level for accuracy.
- **Homogenization:** Cap the flask and invert it several times to ensure a homogenous solution.
- **Concentration Calculation:** Calculate the precise concentration of the stock solution based on the exact mass of Endothall monohydrate weighed.
- **Storage:** Store the stock solution in a properly labeled, sealed container at room temperature, protected from light.

Causality and Self-Validation: The use of Class A volumetric glassware and an analytical balance minimizes measurement errors. The quantitative transfer ensures that all the weighed compound contributes to the final concentration. The final concentration calculation based on the actual mass provides a self-validating system, as the concentration is not assumed but is empirically determined.

Safety and Handling

Endothall is classified as a toxic substance and is a strong irritant to the eyes and skin.[1] Ingestion can lead to severe gastrointestinal inflammation.[4] Therefore, appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, must be worn when handling this compound. All work should be conducted in a well-ventilated area or a fume hood.

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